

Technical Guide: Spectroscopic and Synthetic Profile of 8-Bromo-4-chloroquinoline

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Compound of Interest

Compound Name: 8-Bromo-4-chloroquinoline

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This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **8-bromo-4-chloroquinoline**. Additionally, it outlines a detailed experimental protocol for its synthesis, offering a valuable resource for researchers in medicinal chemistry and materials science.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **8-bromo-4-chloroquinoline** (CAS No: 65340-71-8; Molecular Formula: C₉H₅BrClN).^{[1][2][3][4]} Due to the limited availability of published experimental spectra, predicted NMR data is provided alongside expected mass spectrometry fragments to guide analytical efforts.

Table 1: Predicted ¹H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Assignment
~8.8	Doublet	H-2
~7.5	Doublet	H-3
~7.8	Doublet of doublets	H-5
~7.4	Triplet	H-6
~8.1	Doublet of doublets	H-7

Note: Predicted values are based on computational models and may vary from experimental results. The solvent is typically CDCl₃.

Table 2: Predicted ¹³C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
~151	C-2
~123	C-3
~143	C-4
~150	C-4a
~130	C-5
~129	C-6
~136	C-7
~122	C-8
~126	C-8a

Note: Predicted values are based on computational models and may vary from experimental results. The solvent is typically CDCl₃.

Table 3: Mass Spectrometry Data

m/z	Interpretation
241/243/245	[M] ⁺ Molecular ion peak exhibiting characteristic isotopic pattern for one bromine and one chlorine atom.
206/208	[M-Cl] ⁺ Fragment corresponding to the loss of a chlorine atom.
127	[M-Br-Cl] ⁺ Fragment corresponding to the quinoline radical cation.

Note: Fragmentation patterns are predicted based on the structure and common fragmentation pathways of halogenated quinolines.

Experimental Protocols

The synthesis of **8-bromo-4-chloroquinoline** is typically achieved through the chlorination of 8-bromo-4-hydroxyquinoline. The following protocol is a representative procedure based on established methods for similar transformations.^[5]

Synthesis of **8-Bromo-4-chloroquinoline** from 8-Bromo-4-hydroxyquinoline

Materials:

- 8-Bromo-4-hydroxyquinoline
- Phosphorus oxychloride (POCl_3)
- Ice
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Dichloromethane (CH_2Cl_2)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

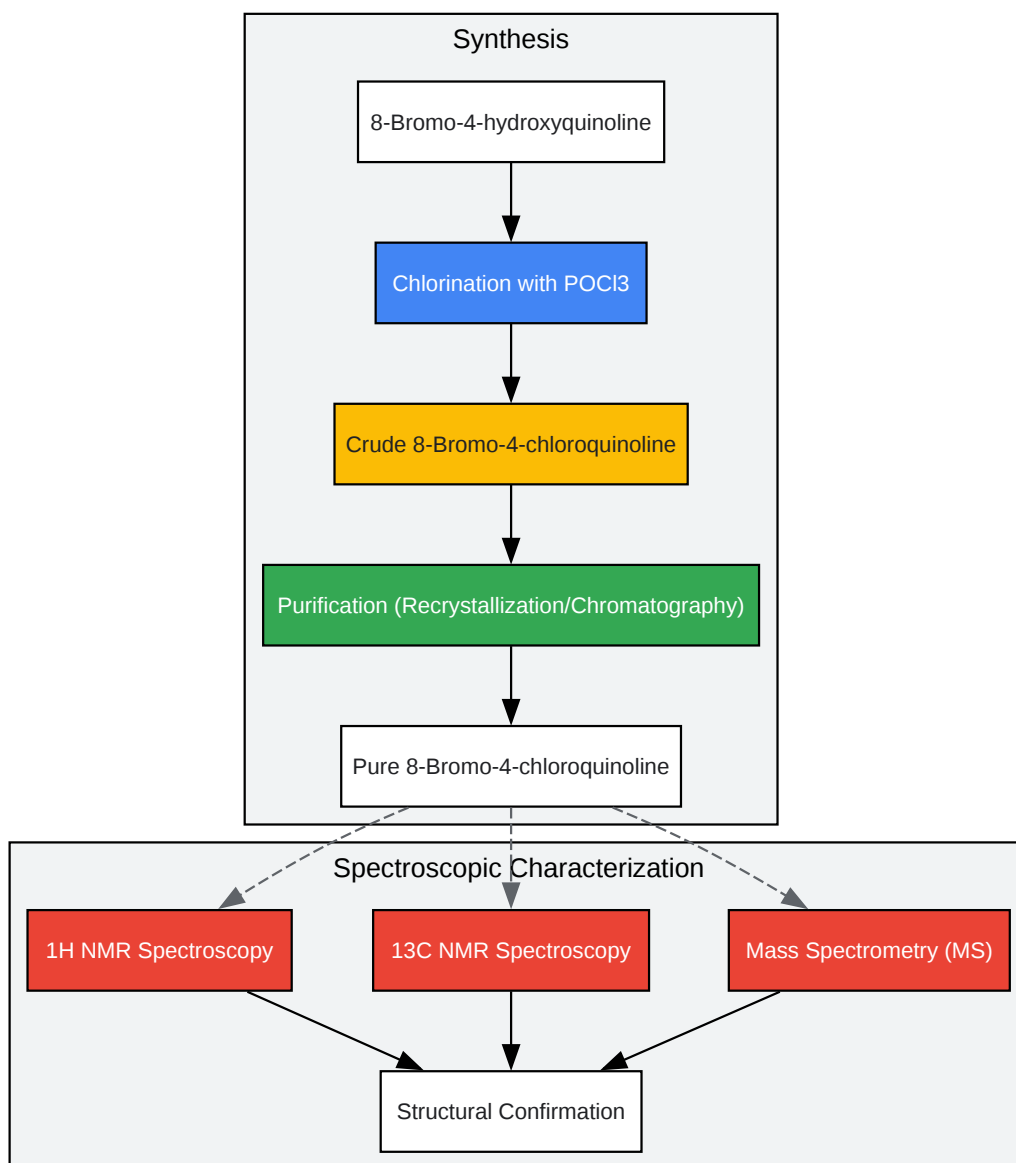
- In a round-bottom flask equipped with a reflux condenser, a mixture of 8-bromo-4-hydroxyquinoline (1 equivalent) and phosphorus oxychloride (5-10 equivalents) is prepared.

- The reaction mixture is heated to reflux (approximately 110°C) and maintained at this temperature for 2-4 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is allowed to cool to room temperature and then carefully poured onto crushed ice with vigorous stirring.
- The acidic solution is neutralized by the slow addition of a saturated sodium bicarbonate solution until a basic pH is achieved.
- The aqueous layer is extracted three times with dichloromethane.
- The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure using a rotary evaporator to yield the crude **8-bromo-4-chloroquinoline**.
- The crude product can be further purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.

Synthesis and Characterization Workflow

The following diagram illustrates the general workflow for the synthesis and spectroscopic characterization of **8-bromo-4-chloroquinoline**.

Workflow for Synthesis and Characterization of 8-Bromo-4-chloroquinoline

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Caption: Synthesis and Characterization Workflow.

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